

Chemical Profile and Known Sources of Haploside C

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Compound Focus: Haploside C

CAS No.: 108279-04-5

Cat. No.: S3026230

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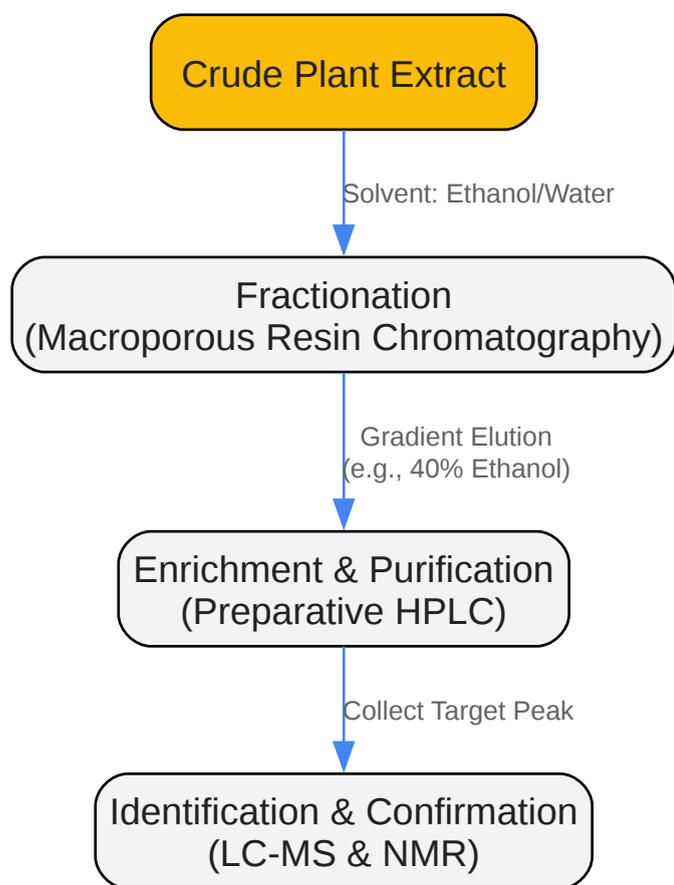
The table below summarizes the key characteristics of **Haploside C** based on the search results.

Characteristic	Description
Chemical Classification	Acylated flavonoid glycoside (derived from limocitrin) [1].
Core Aglycone Structure	3,4',5,7-tetrahydroxy-3',8-dimethoxyflavone [1].
Glycosidic Moiety	7-O-[O- α -L-rhamnopyranosyl-(1 \rightarrow 2)-(6"-O-acetyl- β -D-glucopyranoside)] [1].

| **Reported Natural Sources** | 1. *Haplophyllum perforatum* (aerial parts) [1] [2] 2. *Citrus aurantium L.* (bitter orange) fruit [3]. | | **Reported Biological Activities** | Pronounced hypoazotemic (blood nitrogen-lowering) activity [1]; Anti-proliferative activity against colorectal cancer cells [3]. |

Suggested Separation & Analysis Workflow

Based on general flavonoid isolation principles and the specific mentions of **Haploside C**, you can construct a separation workflow. The following diagram outlines the key stages from crude extract to identification.



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Here are the detailed methodologies for each stage of the workflow:

Fractionation: Bioactivity-Guided Isolation

This approach uses a biological assay to track the target compound throughout the separation process [3].

- **Procedure:**
 - **Preparation of Crude Extract:** Powder the dried plant material (e.g., *Haplophyllum perforatum* or *Citrus aurantium*) and extract using **75% ethanol (v/v)** at a ratio of 1:10 (material:solvent). Use ultrasonic assistance at 60°C for 60 minutes [3].
 - **Liquid-Liquid Partition:** Concentrate the crude extract and sequentially partition it with solvents of increasing polarity (e.g., hexane, ethyl acetate, n-butanol) to separate flavonoids from non-polar compounds.
 - **Macroporous Resin Chromatography:**
 - **Resin Selection:** The AB-8 macroporous resin has been successfully used to isolate phenolic compounds from *Citrus aurantium* [3].

- **Static Adsorption/Desorption Test:** To determine the best conditions, use the equations below [3]:
 - **Adsorption Capacity:** $Q_e \text{ (mg GAE/g)} = (C_0 - C_e) \times V_0 / m$
 - **Desorption Ratio:** $R \text{ (\%)} = (C_d \times V_d) / [(C_0 - C_e) \times V_0] \times 100\%$
 - Where C_0 =initial concentration; C_e =equilibrium concentration; C_d =concentration in desorbate; V_0/V_d =volume of adsorption/desorption solution; m =resin mass.
- **Gradient Elution:** Elute the absorbed compounds with a gradient of ethanol in water (e.g., 0%, 20%, 40%, 60%, 80%). **Haploside C** was specifically found in the **40% ethanol elution fraction** [3].

Enrichment and Purification

- **Technique: Preparative High-Performance Liquid Chromatography (Preparative HPLC)** [4].
- **Recommended Conditions:**
 - **Column: Reversed-Phase C18** is the most effective and widely used stationary phase for separating flavonoids [4].
 - **Mobile Phase:** Use a binary gradient system, such as **methanol-water** or **acetonitrile-water**, often with a small percentage of acid (e.g., 0.1% formic acid) to improve peak shape [4].
 - **Detection: A Photodiode Array Detector (DAD)** is recommended. Monitor characteristic flavonoid UV absorption spectra (around 280 nm and 350 nm) to help identify flavonoid-like compounds [4].

Identification and Confirmation

- **Ultra-High Performance Liquid Chromatography-Quadrupole Time-of-Flight Mass Spectrometry (UHPLC-Q-TOF/MS):**
 - This high-sensitivity technique was used to tentatively identify **Haploside C** in a complex fraction from *Citrus aurantium* [3]. It provides accurate mass measurement, which is crucial for confirming the molecular formula.
- **Nuclear Magnetic Resonance (NMR):**
 - The complete structure of **Haploside C**, including its sugar linkages and acyl group, was definitively elucidated using NMR spectroscopy (^1H , ^{13}C , and 2D experiments) [1]. This is the definitive method for confirming the identity of an isolated compound.

Troubleshooting Common Issues

- **Low Yield in Extraction:**

- **Cause:** Incomplete cell rupture or inefficient solvent penetration.
- **Solution:** Consider using modern techniques like **Ultrasound-Assisted Extraction (UAE)**. The cavitation effect can improve mass transfer and increase efficiency, potentially leading to higher yields of flavonoids like **Haploside C** [5].
- **Poor Separation During HPLC:**
 - **Cause:** Incorrect mobile phase gradient or column selectivity.
 - **Solution:** Systematically optimize the methanol/water or acetonitrile/water gradient. The addition of 0.1% formic acid can significantly enhance the separation of phenolic compounds [4]. Remember that the acyl group and rhamnose-glucose disaccharide in **Haploside C** will significantly impact its retention behavior on a C18 column [1].

Key Experimental Takeaways

The most critical factor for separating **Haploside C** is leveraging its specific chemical properties: target the **40% ethanol eluent** during resin chromatography and use **reversed-phase C18 HPLC** with mass spectrometric detection for purification and confirmation.

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References

1. ofHaplophyllum perforatum. Structure and... | SpringerLink Flavonoids [link.springer.com]
2. The Genus Haplophyllum Juss.: Phytochemistry and ... [mdpi.com]
3. Bioactivity guided isolation and identification of phenolic ... [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
4. (PDF) HPLC analysis of flavonoids [academia.edu]
5. Extraction of Flavonoids From Natural Sources Using ... [frontiersin.org]

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